

Technical Support Center: Troubleshooting "Bronze Red" Ink Printing Defects

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Bronze Red**

Cat. No.: **B1450741**

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering printing defects with "**Bronze Red**" ink.

Frequently Asked Questions (FAQs)

1. What is "**Bronze Red**" ink?

"**Bronze Red**" ink is a specialized printing ink that typically utilizes Pigment Red 53:1 as its primary colorant.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) This pigment is a barium salt of a monoazo lake, which gives it a distinct yellowish-red hue.[\[2\]](#) The formulation for offset printing is a high-viscosity paste designed for precise application and stability on press.[\[5\]](#)[\[6\]](#)

2. What are the most common printing defects associated with "**Bronze Red**" and other metallic inks?

Common defects include:

- Bronzing: An iridescent, metallic sheen that appears on the print surface, often altering the intended color when viewed at different angles.
- Poor Adhesion: The ink fails to adhere properly to the substrate, leading to flaking, peeling, or rubbing off.

- Smudging or Smearing: The ink transfers or spreads easily after printing, even after a supposed drying period.
- Weak Color or Inconsistent Density: The printed color appears faded, lacks vibrancy, or shows unevenness across the printed area.[\[7\]](#)
- Ghosting: Faint, unwanted images appear in non-image areas of the print.[\[8\]](#)

3. What is the typical chemical composition and key properties of "**Bronze Red**" ink (Pigment Red 53:1)?

The key component is Pigment Red 53:1, a monoazo pigment.[\[2\]](#)[\[3\]](#) Its properties are summarized in the table below.

Property	Value
Chemical Formula	C17H12CIN2O4S1/2Ba
C.I. Number	15585:1
CAS Number	5160-02-1
Appearance	Red Powder
pH Value	7.0 - 8.0
Density (g/cm ³)	1.8
Oil Absorption (ml/100g)	40-60
Heat Resistance	160-180°C
Light Fastness (1-8)	4-5
Water Resistance (1-5)	3-4
Oil Resistance (1-5)	3-4
Acid Resistance (1-5)	3-4
Alkali Resistance (1-5)	3-4

Data compiled from multiple sources.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Troubleshooting Guides

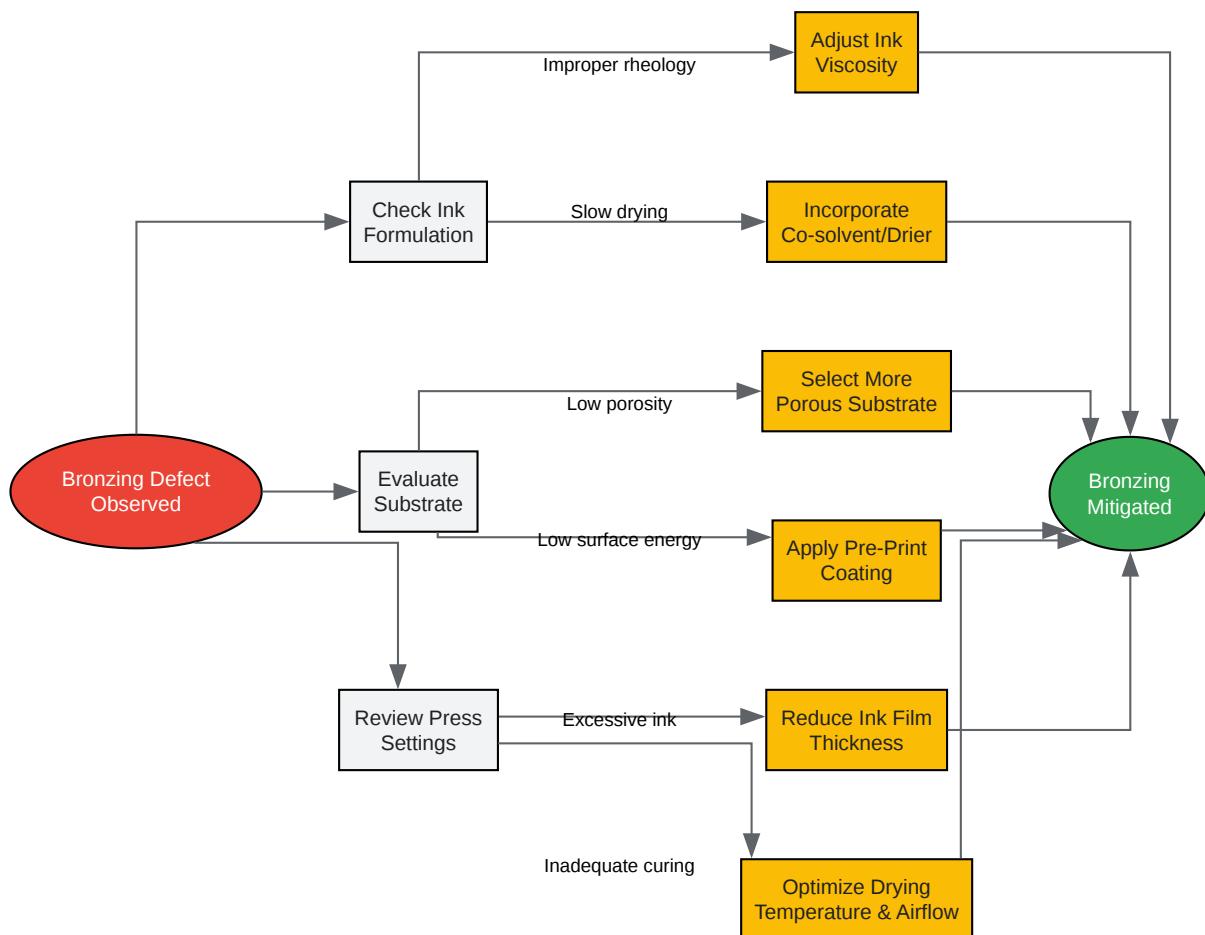
Issue 1: Bronzing

Description: The printed "**Bronze Red**" ink exhibits a metallic, iridescent sheen, particularly in solid areas, which alters the color depending on the viewing angle.

Experimental Protocol for Diagnosis:

- Visual Inspection: Examine the printed sample under various lighting conditions and angles to confirm the presence of bronzing.
- Microscopic Analysis: Use a digital microscope to observe the ink lay on the substrate. Look for signs of pigment particles sitting on the surface rather than being fully bound within the ink vehicle.
- Ink Drawdown Test: Create a drawdown of the "**Bronze Red**" ink on the specific substrate using a laboratory drawdown coater. Compare the drawdown to the printed sample to determine if the issue is ink-related or process-related.

Troubleshooting Workflow:



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Caption: Troubleshooting workflow for bronzing defect.

Issue 2: Poor Adhesion

Description: The "Bronze Red" ink can be easily flaked, peeled, or rubbed off the substrate after printing and drying.

Experimental Protocol for Diagnosis:

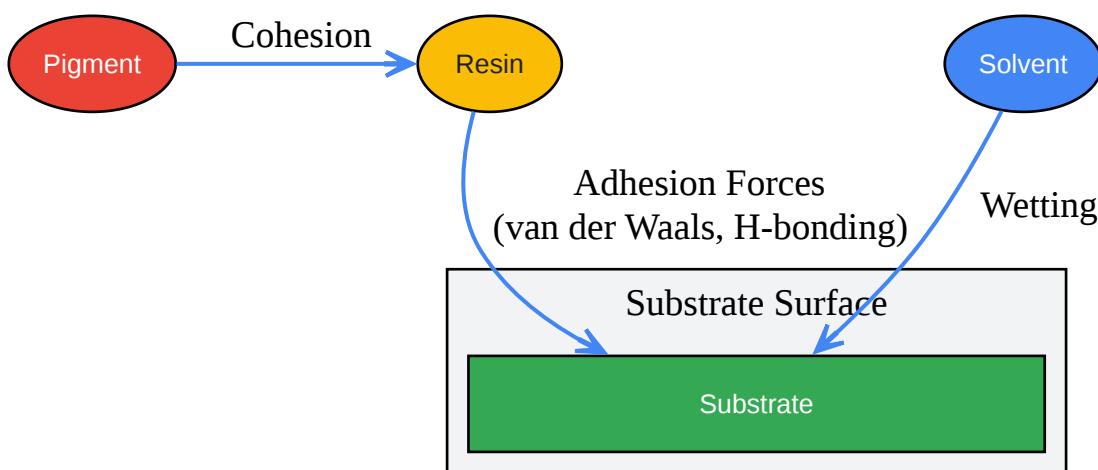
- Tape Test (ASTM D3359): Apply a pressure-sensitive tape over the printed area and then rapidly remove it. Observe the amount of ink removed from the substrate.
- Surface Energy Measurement: Use dyne pens or a contact angle goniometer to measure the surface energy of the substrate. For good adhesion, the substrate's surface energy should be higher than the ink's surface tension.[9]
- Ink Viscosity Measurement: Use a viscometer to measure the viscosity of the "Bronze Red" ink. Offset inks typically have a high viscosity, in the range of 40-100 Pa·s.[5][10]

Quantitative Data Summary:

Parameter	Recommended Range
Substrate Surface Energy	> 38 mN/m (dynes/cm)
Offset Ink Viscosity	40 - 100 Pa·s (40,000 - 100,000 mPa·s)
pH of Fountain Solution	4.8 - 5.5

Data compiled from multiple sources.[6][9][10][11]

Ink-Substrate Adhesion Model:



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Caption: Molecular interactions at the ink-substrate interface.

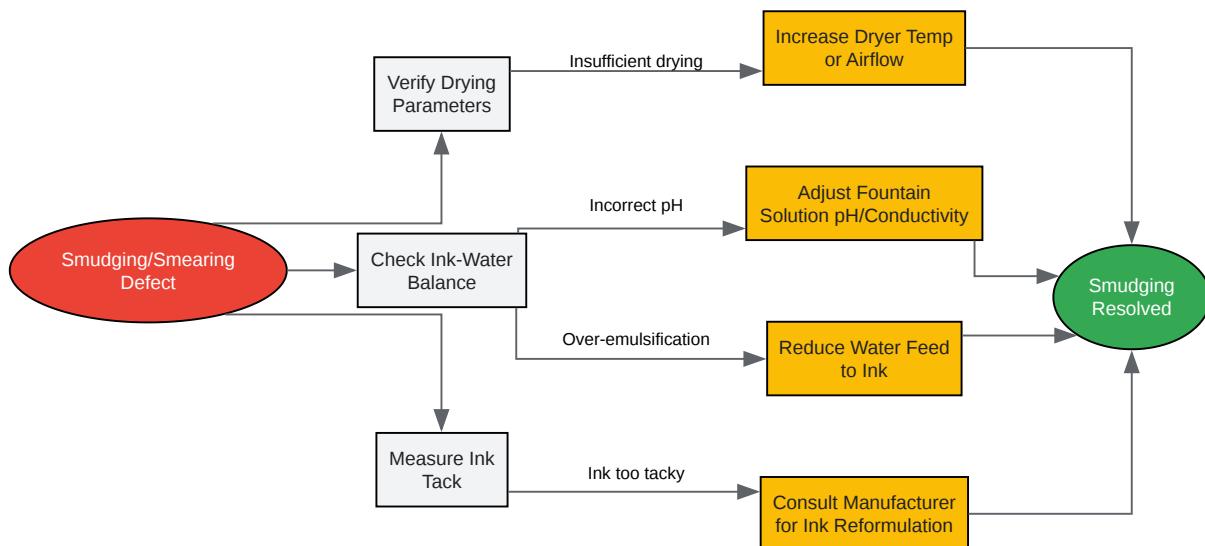
Issue 3: Smudging and Smearing

Description: The "Bronze Red" ink remains tacky and is easily smudged or smeared upon contact, even after the recommended drying time.

Experimental Protocol for Diagnosis:

- Rub Resistance Test: Use a rub tester to apply a standardized rubbing action to the printed surface and evaluate the degree of ink transfer.
- Ink Drying Time Analysis: Print a sample and test for tackiness at regular intervals using a finger touch test or a tack meter.
- Fountain Solution Analysis: Check the pH and conductivity of the fountain solution. An incorrect pH can interfere with the oxidative drying process of the ink.[11]

Troubleshooting Workflow:



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Caption: Troubleshooting workflow for smudging and smearing.

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- To cite this document: BenchChem. [Technical Support Center: Troubleshooting "Bronze Red" Ink Printing Defects]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1450741#troubleshooting-bronze-red-ink-printing-defects>]

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